An In-depth Technical Guide to the Solubility of Niobium(II) Oxide

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Compound of Interest

Compound Name:	*Niobium(II) oxide*
CAS No.:	*12034-57-0*
Cat. No.:	*B082092*

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: A comprehensive examination of the solubility characteristics of **Niobium(II) Oxide** (NbO) in a variety of solvent systems. This guide consolidates available data on its behavior in aqueous, acidic, alkaline, and organic environments, providing a foundational resource for its application in research and development.

Executive Summary

Niobium(II) oxide (NbO), also known as niobium monoxide, is a grey solid with metallic conductivity.[1] Its chemical stability and resistance to corrosion are significant attributes, largely governed by its low solubility in many common solvents.[2][3] This document provides a detailed overview of the solubility of NbO, presenting quantitative data where available and qualitative descriptions based on its known chemical reactivity. It is established that NbO is practically insoluble in water and nitric acid.[1][4] It exhibits slight solubility in hydrochloric acid, with the rate of dissolution increasing with temperature.[1][2] While specific data for NbO in other strong acids and bases is limited, the behavior of related niobium compounds, such as niobium pentoxide (Nb_2O_5) and metallic niobium, suggests that NbO is likely to dissolve in hot,

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concentrated sulfuric acid and strong alkaline solutions, particularly under hydrothermal conditions.[5][6][7] The presence of complexing agents, such as fluoride ions, is known to significantly enhance the dissolution of niobium oxides.[6][8] Information regarding its solubility in organic solvents is not readily available in the literature.

Quantitative and Qualitative Solubility Data

The solubility of **Niobium(II) Oxide** is summarized below. It is important to note that quantitative data for NbO is scarce, and much of the understanding of its solubility is inferred from its general chemical properties as a metal oxide and the observed behavior of other niobium oxides.

Table 1: Solubility of **Niobium(II) Oxide** in Aqueous and Inorganic Solvents

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Solvent	Formula	Temperature (°C)	Solubility	Notes
Water	H_2O	22	1.74 µg/L	Practically insoluble.[9]
Nitric Acid	HNO_3	Elevated	Insoluble	Resistant to dissolution.[1][2]
Hydrochloric Acid	HCl	Room Temperature	Slightly Soluble / Slow Dissolution	Dissolution rate increases significantly above 60°C.[2]
Sulfuric Acid	H_2SO_4	---	Likely Soluble (in hot, concentrated)	Inferred from the solubility of metallic niobium in H_2SO_4 >14 M.[6]
Hydrofluoric Acid	HF	---	Likely Soluble	Niobium oxides are generally soluble in HF due to the formation of stable fluoride complexes.[6][10]
Sodium Hydroxide	NaOH	> 25	Likely Soluble (in concentrated)	Inferred from the reactivity of metallic niobium in NaOH >10% [7] and Nb_2O_5 under hydrothermal conditions.[5]

Table 2: Solubility of **Niobium(II) Oxide** in Organic Solvents

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Solvent	Formula	Temperature (°C)	Solubility	Notes
Common Organic Solvents	e.g., Alcohols, Ketones, Ethers	---	Data Not Available	No specific data found in the surveyed literature.
Organic Oxyacids	e.g., Oxalic Acid, Citric Acid	---	Likely Soluble	Inferred from the solubility of niobium hydroxide oxide. [11]

Experimental Protocols

Detailed experimental protocols for determining the solubility of **Niobium(II) Oxide** are not widely published. However, a general methodology can be adapted from standard procedures for determining the solubility of sparingly soluble inorganic compounds.

3.1 General Protocol for Solubility Determination in Aqueous Media (Acids and Bases)

This protocol outlines a general procedure for determining the solubility of NbO in acidic or basic solutions at various temperatures.

- Material Preparation:
  - Use finely powdered **Niobium(II) Oxide** to maximize the surface area for dissolution.
  - Prepare a series of the desired solvent (e.g., HCl, H_2SO_4, NaOH) at various concentrations.
- Equilibrium Saturation:
  - An excess amount of NbO powder is added to a known volume of the solvent in a sealed, temperature-controlled vessel.

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- The suspension is agitated (e.g., using a magnetic stirrer or shaker bath) for an extended period (24-72 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C, 60 °C).

- Sample Separation:
  - After the equilibration period, the undissolved solid is separated from the solution. This is a critical step to avoid including solid particles in the analysis. Methods include:
    - High-speed centrifugation followed by decantation of the supernatant.
    - Filtration using a fine-pore membrane filter (e.g., 0.22 µm) that is chemically inert to the solvent.
- Analysis of Dissolved Niobium:
  - The concentration of niobium in the clear, saturated solution is determined using a sensitive analytical technique, such as:
    - Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)
    - Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)
    - Atomic Absorption Spectroscopy (AAS)
- Calculation of Solubility:
  - The solubility is calculated from the measured concentration of niobium in the saturated solution and expressed in units such as g/L, mol/L, or ppm.

3.2 Autoclave Method for High-Temperature Solubility

For determining solubility at elevated temperatures and pressures, such as in hydrothermal conditions, an autoclave-based method is employed.

- Apparatus: A high-pressure, high-temperature autoclave, often with a chemically inert liner (e.g., Teflon).

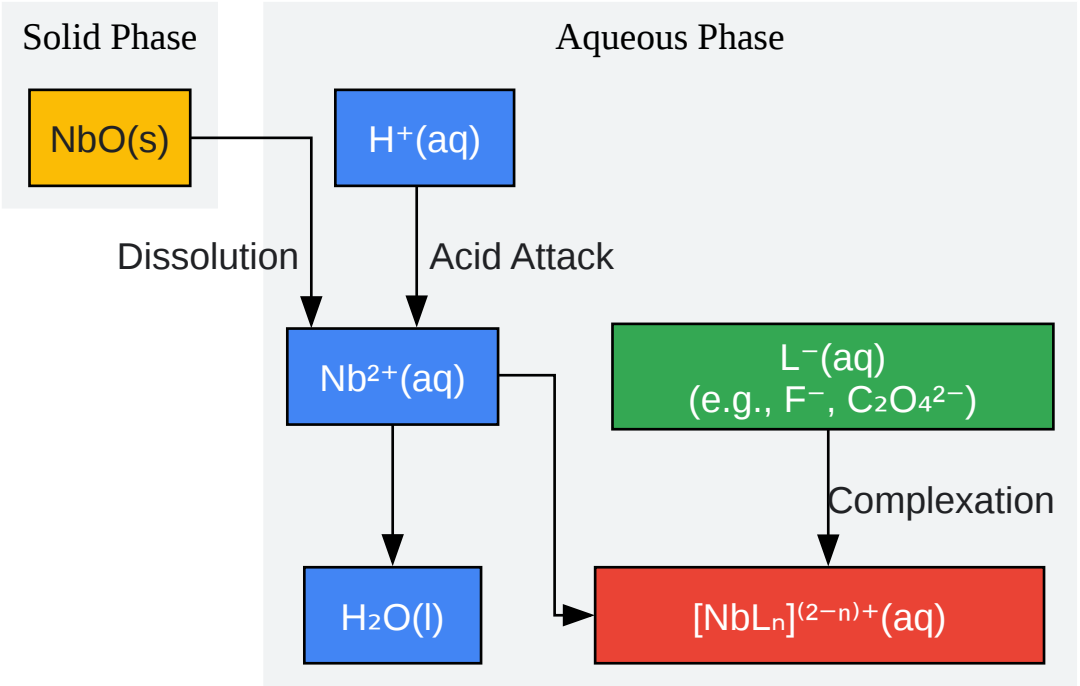
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- Procedure:
  - A known amount of NbO and the solvent are placed inside the liner.
  - The autoclave is sealed and heated to the desired temperature (e.g., 150-250 °C).
  - The system is held at temperature under constant agitation for a sufficient time to reach equilibrium.
  - The autoclave is then cooled, and the liquid and solid phases are separated for analysis as described in the general protocol.

Visualizations

4.1 Signaling Pathways and Logical Relationships

The dissolution of a basic metal oxide like **Niobium(II) Oxide** in an acidic medium can be represented as a chemical reaction pathway. The presence of complexing agents can further drive this reaction.

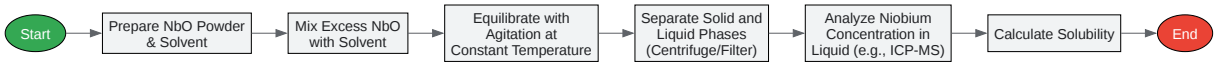


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Caption: Dissolution pathway of NbO in acidic and complexing media.

4.2 Experimental Workflow

The general workflow for determining the solubility of **Niobium(II) Oxide** follows a logical sequence of steps from preparation to analysis.



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Caption: General experimental workflow for NbO solubility determination.

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